

Optimizing PI3K alpha-IN-2 concentration for IC50 determination

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Compound of Interest

Compound Name: PI3K|A|A-IN-2

Cat. No.: B12404164

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Technical Support Center: PI3K -IN-2 Assay Optimization

Subject: Optimizing Concentration Ranges & Assay Conditions for PI3K -IN-2 IC Determination

-IN-2 (CAS: 1848242-58-9)

Executive Summary & Compound Profile

PI3K

-IN-2 is a highly potent, dual PI3K/mTOR inhibitor with significantly high selectivity for the PI3K isoform (

nM) [1]. Because of this nanomolar potency, standard screening protocols often fail.

The most common error with this compound is using an enzyme concentration (

) that exceeds the inhibitor's

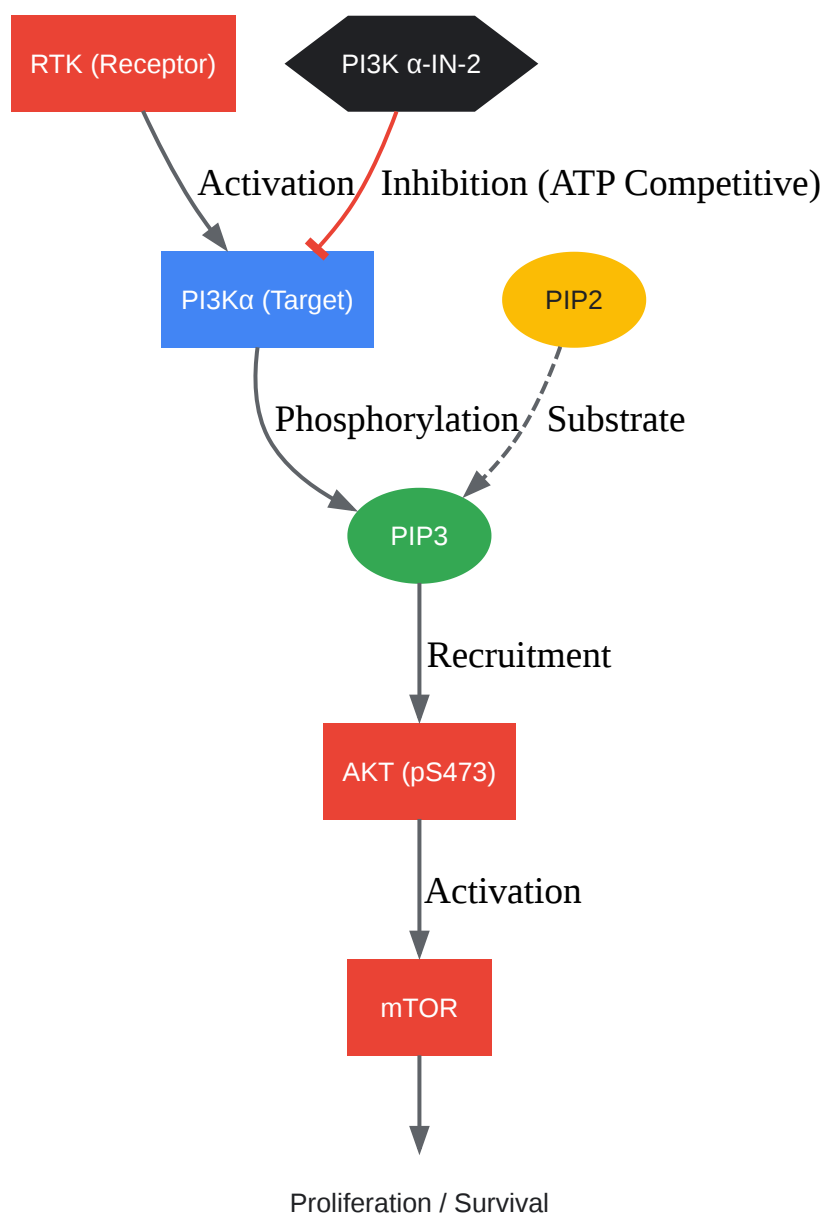
. This pushes the assay into "tight-binding" conditions (), resulting in an artifactual linear dependence on enzyme concentration rather than a true measure of affinity.

This guide details how to optimize your inhibitor concentration range, ATP levels, and enzyme density to generate a valid, reproducible

Biological Context: The Target Pathway

Understanding the signaling cascade is vital for validating your readout. PI3K

converts PIP2 to PIP3, recruiting AKT to the membrane.[1][2]



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Figure 1: PI3K Signaling Pathway. PI3K

-IN-2 competitively inhibits the conversion of PIP2 to PIP3, halting downstream AKT/mTOR signaling.

Critical Optimization Parameters

A. The "Tight-Binding" Limit (Crucial for PI3K -IN-2)

Because PI3K

-IN-2 has a

in the low nanomolar range (~1-3 nM), you must lower your enzyme concentration.

- Rule:

.

- Why: If you use 10 nM PI3K

, you cannot measure an

of 3.4 nM accurately. The curve will shift right, appearing as 5 nM (half the enzyme concentration).

- Recommendation: Use 0.2 nM to 1.0 nM PI3K

final concentration.

B. ATP Concentration & The Cheng-Prusoff Correction

PI3K

-IN-2 is ATP-competitive.^[3] Your raw

will shift linearly with ATP concentration.

- Equation:

- Recommendation: Run the assay at

(apparent) for ATP.

- For PI3K

,

is typically 10–50 μ M (depending on the substrate source).

- Note: If you run at 1 mM ATP (physiological), your

will be 20-50x higher than the intrinsic

.

C. Inhibitor Concentration Range

Avoid the standard "10 μ M top" for this compound.

- Issue: At 10 μ M, PI3K

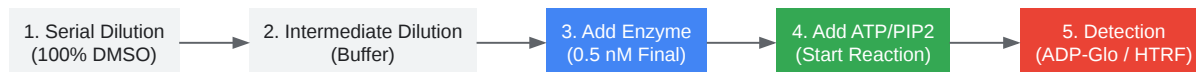
-IN-2 (3.4 nM potency) is at

. This wastes compound and risks non-specific aggregation (steep Hill slope).

- Optimized Range: Set Top Concentration to 100 nM or 1 μ M.

Step-by-Step Experimental Protocol

Workflow Visualization:



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Figure 2: Optimized Biochemical Assay Workflow.[3]

Protocol: 10-Point Dose Response

Assay Buffer: 50 mM HEPES pH 7.5, 3 mM

, 1 mM EGTA, 0.03% CHAPS, 2 mM DTT.

Step	Action	Technical Note
1. Stock Prep	Dissolve PI3K -IN-2 to 10 mM in 100% DMSO.	Sonicate if necessary to ensure full solubility.
2. Serial Dilution	Dilute 1:100 to get 100 μ M (Top Stock). Perform 3-fold serial dilutions in DMSO.	Generates 10 points. Lowest conc will be $\sim$ 5 μ M.
3. Buffer Transfer	Transfer 1 μ L of DMSO stocks to 24 μ L Assay Buffer.	Reduces DMSO to 4%.
4. Enzyme Add	Add 5 μ L of diluted compound to plate. Add 10 μ L of 1.5 nM PI3K .	Pre-incubate 15 min. Final Enzyme will be 0.5 nM.
5. Start	Add 10 μ L of ATP ()/ PIP2 Mix.	Final ATP = . Final DMSO = 0.8%.
6. Stop/Read	After 60 min, add detection reagent (e.g., ADP-Glo).	Read Luminescence.

Troubleshooting & FAQs

Q1: My Hill Slope is very steep (> 2.0). What is wrong?

A: This usually indicates compound aggregation or stoichiometric inhibition.

- Aggregation: PI3K

-IN-2 is hydrophobic. If it crashes out of solution, it inhibits non-specifically. Solution: Add 0.01% Triton X-100 to the buffer or lower the top concentration.

- Stoichiometry: You likely used too much enzyme. If

, the transition from 0% to 100% inhibition happens abruptly as you titrate the active sites [2].
Solution: Lower enzyme concentration to < 1 nM.[4]

Q2: My IC₅₀ is 50 nM, but the literature says 3.4 nM.

A: Check your ATP concentration.

- If you used 1 mM ATP (common in some generic kinase kits), you have shifted the curve rightward.

- Calculate

using the Cheng-Prusoff equation:

.

- If your ATP was

, a 50 nM

corresponds roughly to a 2.5 nM

, which matches the literature [3].

Q3: I see signal drift in the "No Inhibitor" controls.

A: PI3K

is unstable at low concentrations without carrier proteins.

- Ensure your buffer contains 0.03% CHAPS or BSA.
- Keep the enzyme on ice until the very last moment before dispensing.

References

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